

Personal protective equipment for handling 2-Phenylbenzaldehyde

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Compound of Interest

Compound Name: 2-Phenylbenzaldehyde

Cat. No.: B032115

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Essential Safety and Handling Guide for 2-Phenylbenzaldehyde

This guide provides critical safety and logistical information for the handling of **2-Phenylbenzaldehyde** (also known as Biphenyl-4-carboxaldehyde, CAS No. 3218-36-8). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Safety Data

2-Phenylbenzaldehyde is a chemical that is considered hazardous.[1] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2] It is an off-white solid and is sensitive to air.[1][3]

Physical and Chemical Properties

Property	Value
Physical State	Solid[1][3]
Appearance	Off-white[1][3]
Melting Point	57 - 60 °C / 134.6 - 140 °F[1][3]
Boiling Point	184 °C / 363.2 °F @ 11 mmHg[1]
Solubility	Insoluble in water[1]
Stability	Air sensitive. Stable under recommended storage conditions.[1][2]

Occupational Exposure Limits: This product does not have occupational exposure limits established by region-specific regulatory bodies.[1]

Personal Protective Equipment (PPE)

It is mandatory to use appropriate personal protective equipment when handling **2-Phenylbenzaldehyde** to minimize exposure and ensure personal safety.

PPE Category	Equipment Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields (or goggles) compliant with OSHA's 29 CFR 1910.133 or European Standard EN166. [1]	Protects against dust particles and splashes.
Hand Protection	Chemical-resistant, impervious gloves such as Nitrile rubber, Butyl rubber, or Viton.[3][4]	Prevents skin contact. Gloves must be inspected before use and disposed of properly after. [2]
Body Protection	Long-sleeved clothing or a lab coat.[3]	Minimizes exposed skin.
Respiratory Protection	Not required under normal conditions with adequate ventilation.[3] If dust is generated or ventilation is poor, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[2][3]	Prevents inhalation of dust.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for safety. Ensure that eyewash stations and safety showers are located near the workstation.[1]

Step 1: Preparation

- Read and understand the Safety Data Sheet (SDS) for **2-Phenylbenzaldehyde**. [5]
- Ensure the work area, such as a chemical fume hood, is clean and well-ventilated. [5]
- Assemble all necessary equipment and materials before starting.
- Put on all required Personal Protective Equipment (PPE) as specified in the table above.

Step 2: Handling and Use

- Handle the substance under an inert atmosphere if possible, as it is air sensitive.[3]
- Avoid creating dust.[2][3]
- Do not get the substance in eyes, on skin, or on clothing.[1] Avoid ingestion and inhalation.[1]
- Wash hands and any exposed skin thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.[1]

Step 3: Storage

- Store in a tightly closed container.[3][5]
- Keep the container in a dry, cool, and well-ventilated place.[3][5]
- Store under an inert atmosphere.[3]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[1]

Disposal Plan

All waste materials must be handled and disposed of in accordance with federal, state, and local regulations.[6]

- Chemical Waste:
 - Dispose of unused **2-Phenylbenzaldehyde** and any contaminated materials in a designated, approved chemical waste container.[1][5]
 - Do not mix with other waste.[5]
- Contaminated PPE:
 - Contaminated gloves should be removed using the proper technique (without touching the outer surface) and disposed of as chemical waste.[2]

- Other contaminated PPE should also be disposed of in accordance with institutional and regulatory guidelines.
- Empty Containers:
 - Handle uncleaned, empty containers as you would the product itself.^[5] They may retain product residues.^[6]

Emergency Procedures

First Aid Measures

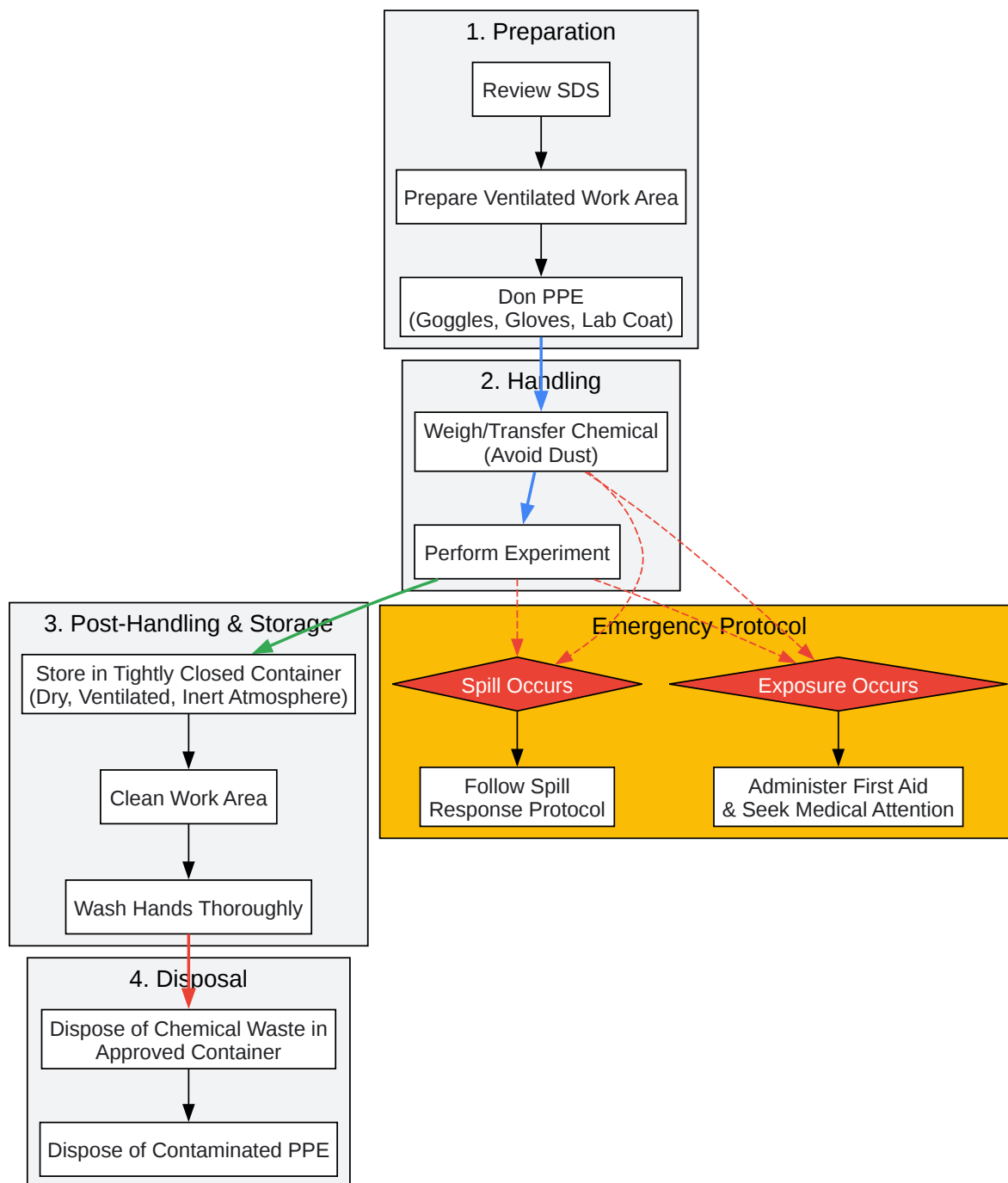
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.^[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.^[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration. Seek medical attention if symptoms occur.^[1]
- Ingestion: Rinse mouth with water and drink plenty of water afterwards. Call a POISON CENTER or doctor if you feel unwell.^[1]

Spill Response

- Evacuate personnel to a safe area.^[2]
- Ensure adequate ventilation.^[2]
- Wear appropriate PPE.^{[2][3]}
- Avoid dust formation.^{[2][3]}
- Sweep or shovel the spilled solid material into a suitable, closed container for disposal.^{[2][3]}
- Do not let the product enter drains.^[2]

Workflow for Handling **2-Phenylbenzaldehyde**

Workflow for Handling 2-Phenylbenzaldehyde



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Caption: Procedural workflow for the safe handling of **2-Phenylbenzaldehyde**.

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References

- 1. fishersci.com [fishersci.com]
- 2. capotchem.cn [capotchem.cn]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. ekincikimya.com.tr [ekincikimya.com.tr]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. technopharmchem.com [technopharmchem.com]
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